

Physical properties of 5-Bromo-1-hexene (boiling point, density)

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Compound of Interest

Compound Name: 5-Bromo-1-hexene

Cat. No.: B1607039

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Physical Properties of 5-Bromo-1-hexene: A Technical Guide

This technical guide provides a comprehensive overview of the physical properties of **5-Bromo-1-hexene**, specifically its boiling point and density. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Data Summary

Precise, experimentally determined physical properties for **5-Bromo-1-hexene** (CAS Number: 4558-27-4) are not readily available in the cited literature. Much of the available data pertains to its isomer, 6-Bromo-1-hexene (CAS Number: 2695-47-8). For the purpose of providing a comparative reference, the available data for both isomers are presented below. It is crucial to note that while these compounds are structurally similar, their physical properties may differ.

Compound	CAS Number	Boiling Point	Density
5-Bromo-1-hexene	4558-27-4	No experimental data available	No experimental data available
6-Bromo-1-hexene	2695-47-8	47-51 °C at 16 mmHg	1.22 g/mL at 25 °C

Experimental Protocols

The following sections detail standard laboratory procedures for the determination of the boiling point and density of a liquid organic compound such as **5-Bromo-1-hexene**.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.^[1] Several methods can be employed for this determination, with the choice often depending on the sample volume available.

Micro-Boiling Point Determination (Thiele Tube Method)

This method is suitable for small sample volumes (less than 1 mL).^[1]

- Apparatus: Thiele tube, thermometer, small test tube (e.g., Durham tube), capillary tube (sealed at one end), heating oil (e.g., mineral oil), and a heat source (e.g., Bunsen burner or hot plate).^[1]
- Procedure:
 - A small amount of the liquid sample is placed in the small test tube.
 - A capillary tube, with its open end downwards, is placed inside the test tube containing the sample.^[1]
 - The test tube assembly is attached to a thermometer.
 - The entire assembly is placed in a Thiele tube containing heating oil, ensuring the sample is immersed in the oil.
 - The Thiele tube is gently heated. As the temperature rises, a stream of bubbles will emerge from the capillary tube.^[1]
 - Heating is discontinued when a steady stream of bubbles is observed.
 - The temperature at which the liquid enters the capillary tube upon cooling is recorded as the boiling point.^[1]

Density Determination

Density is an intrinsic physical property of a substance, defined as its mass per unit volume.

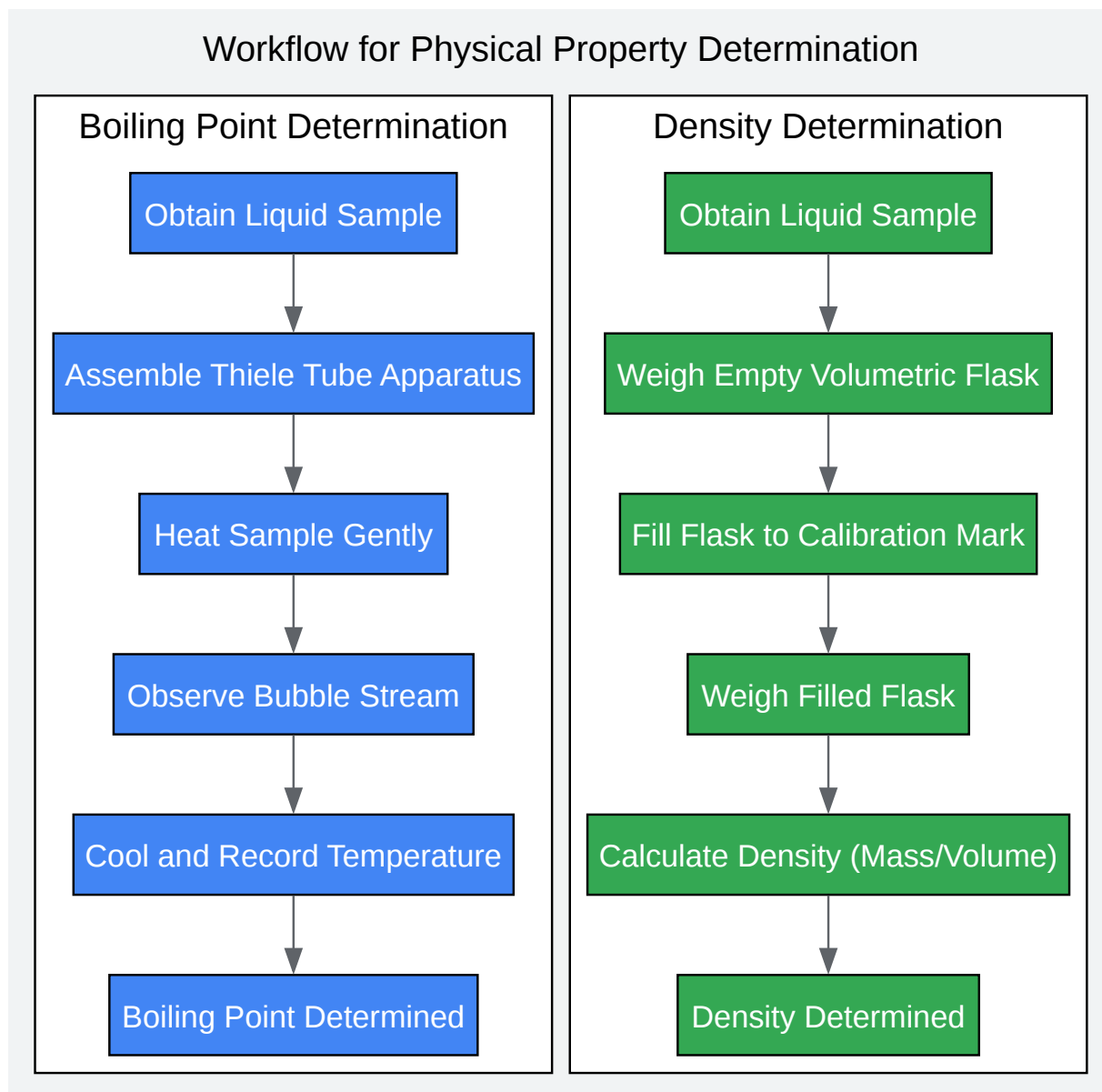
Direct Measurement Method

This is a straightforward method for determining the density of a liquid.

- Apparatus: A precise analytical balance and a calibrated volumetric flask or pycnometer.
- Procedure:
 - The mass of the clean, dry volumetric flask or pycnometer is accurately measured.
 - The flask or pycnometer is filled with the liquid sample up to the calibration mark.
 - The mass of the filled flask or pycnometer is then measured.
 - The mass of the liquid is determined by subtracting the mass of the empty container from the mass of the filled container.
 - The density is calculated by dividing the mass of the liquid by its known volume.

Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for the experimental determination of the boiling point and density of a liquid sample.



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Caption: Logical workflow for determining boiling point and density.

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References

- 1. chem.libretexts.org [chem.libretexts.org]
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